

Application Notes and Protocols for A 83-01 in Organoid Culture

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Compound of Interest

Compound Name: A 83-01 sodium

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Introduction

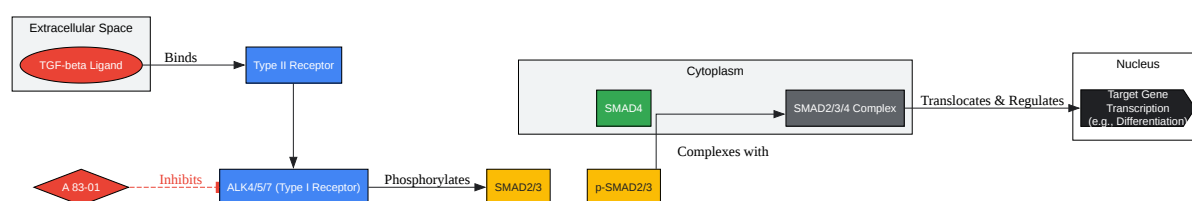
A 83-01 is a potent and selective small molecule inhibitor of the Transforming Growth Factor-beta (TGF- β) type I receptor superfamily. Specifically, it targets the Activin Receptor-Like Kinase (ALK) receptors ALK5 (TGF- β RI), ALK4 (ActR-IB), and ALK7 (ActR-IC), with IC₅₀ values of 12 nM, 45 nM, and 7.5 nM, respectively. By inhibiting these receptors, A 83-01 effectively blocks the canonical SMAD2/3 signaling pathway. In the realm of three-dimensional (3D) organoid culture, the modulation of the TGF- β pathway is critical. Endogenous TGF- β signaling can often induce differentiation or cell cycle arrest, thereby hindering the expansion of stem and progenitor cells. The addition of A 83-01 to organoid media is a common strategy to sustain long-term self-renewal, promote proliferation of progenitor cells, and prevent unwanted differentiation, making it an essential component for the robust culture of various organoid types.

Mechanism of Action

The TGF- β signaling pathway is initiated by the binding of a TGF- β superfamily ligand to a type II receptor, which then recruits and phosphorylates a type I receptor (e.g., ALK5). The activated type I receptor phosphorylates downstream effector proteins, SMAD2 and SMAD3. These phosphorylated SMADs then form a complex with SMAD4, which translocates to the nucleus to

regulate the transcription of target genes involved in processes like differentiation, apoptosis, and epithelial-mesenchymal transition (EMT).

A 83-01 acts as a competitive inhibitor at the ATP-binding site of the ALK4/5/7 kinase domain. This prevents the phosphorylation of SMAD2/3, thereby halting the entire downstream signaling cascade. This inhibition is crucial in organoid cultures to maintain a proliferative, stem-cell-rich state.



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Caption: TGF-β signaling pathway and the inhibitory action of A 83-01.

Application Notes

- **Optimal Concentration:** The optimal working concentration of A 83-01 can vary depending on the organoid type, species of origin, and specific culture conditions. However, a general range of 0.5 μM to 2 μM is effective for most applications. It is recommended to perform a dose-response experiment to determine the ideal concentration for your specific model.
- **Solvent and Storage:** A 83-01 is typically dissolved in dimethyl sulfoxide (DMSO) to prepare a stock solution (e.g., 2-10 mM). Aliquots of the stock solution should be stored at -20°C to -80°C. Note that the compound may be unstable in solution for extended periods, so using freshly prepared or properly stored aliquots is recommended.^[1]

- **Use in Media:** A 83-01 is added as a supplement to the basal organoid culture medium. It is often used in combination with other small molecules and growth factors that promote stem cell maintenance and proliferation, such as the Wnt agonist R-spondin1, Noggin (a BMP inhibitor), and Epidermal Growth Factor (EGF).
- **Quality Control:** The effect of A 83-01 can be assessed by observing organoid morphology, formation efficiency, and proliferation rates. For example, in colon organoids, inhibition of TGF- β signaling increases the proportion of organoids that form crypt-like structures.^[1] Quantitative analysis can be performed by measuring organoid size and number over time. Further validation can be achieved by RT-qPCR or Western blot to confirm the downregulation of TGF- β target genes or the reduced phosphorylation of SMAD2/3.

Quantitative Data Summary

The following tables summarize the effects of TGF- β pathway inhibition on organoid cultures.

Table 1: Working Concentrations of A 83-01 in Various Organoid Models

Organoid Type	Species	Working Concentration	Notes	Reference
Colon	Human	500 nM (0.5 μ M)	Used for long-term expansion.	[2]
Colon	Mouse	100 - 500 nM (0.1 - 0.5 μ M)	Increased the proportion of organoids with crypts.	[1]
Liver	Human	Not specified	Used in expansion medium for culturing liver organoids.	[2]
Prostate	Human	500 nM (0.5 μ M)	From a 5 mM stock in DMSO, 5.0 μ l is added to 50 ml of medium.	[3]
Prostate	Mouse	200 nM (0.2 μ M)	From a 5 mM stock in DMSO, 2.0 μ l is added to 50 ml of medium.	[3]
Mammary Gland	Human	500 nM (0.5 μ M)	Essential component of the culture medium.	[4]
Intestinal (iPSC-derived)	Human	500 nM (0.5 μ M)	Used during the differentiation protocol.	
Epidermal	Mouse	2 μ M	Tested as an additional component in the culture medium.	

Table 2: Quantitative Effects of TGF-β Inhibition on Organoid Cultures

Organoid/Cell Type	Inhibitor & Concentration	Metric	Result	Reference
Mouse Colon Organoids	SB431542 (0.5 μM)	Organoid Formation Efficiency	Significant Increase (0.101 vs. 0.071 organoids/crypt)	[2]
Mouse Colon Organoids	SB431542 (0.5 μM)	Relative Organoid Area (Day 4)	Significant Increase (163.1% vs. 100% of control)	[2]
Mouse Colon Organoids	A 83-01 (0.1, 0.3, 0.5 μM)	Proportion of Organoids with Crypts	Significant Increase at all concentrations tested.	[1]
Human Endometrial Mesenchymal Stem Cells	A 83-01 (0 - 10 μM)	Cell Viability (Proliferation)	Dose-dependent increase, with maximal effect at 1 μM.	[4]

Experimental Protocols

Protocol 1: Preparation of A 83-01 Stock Solution

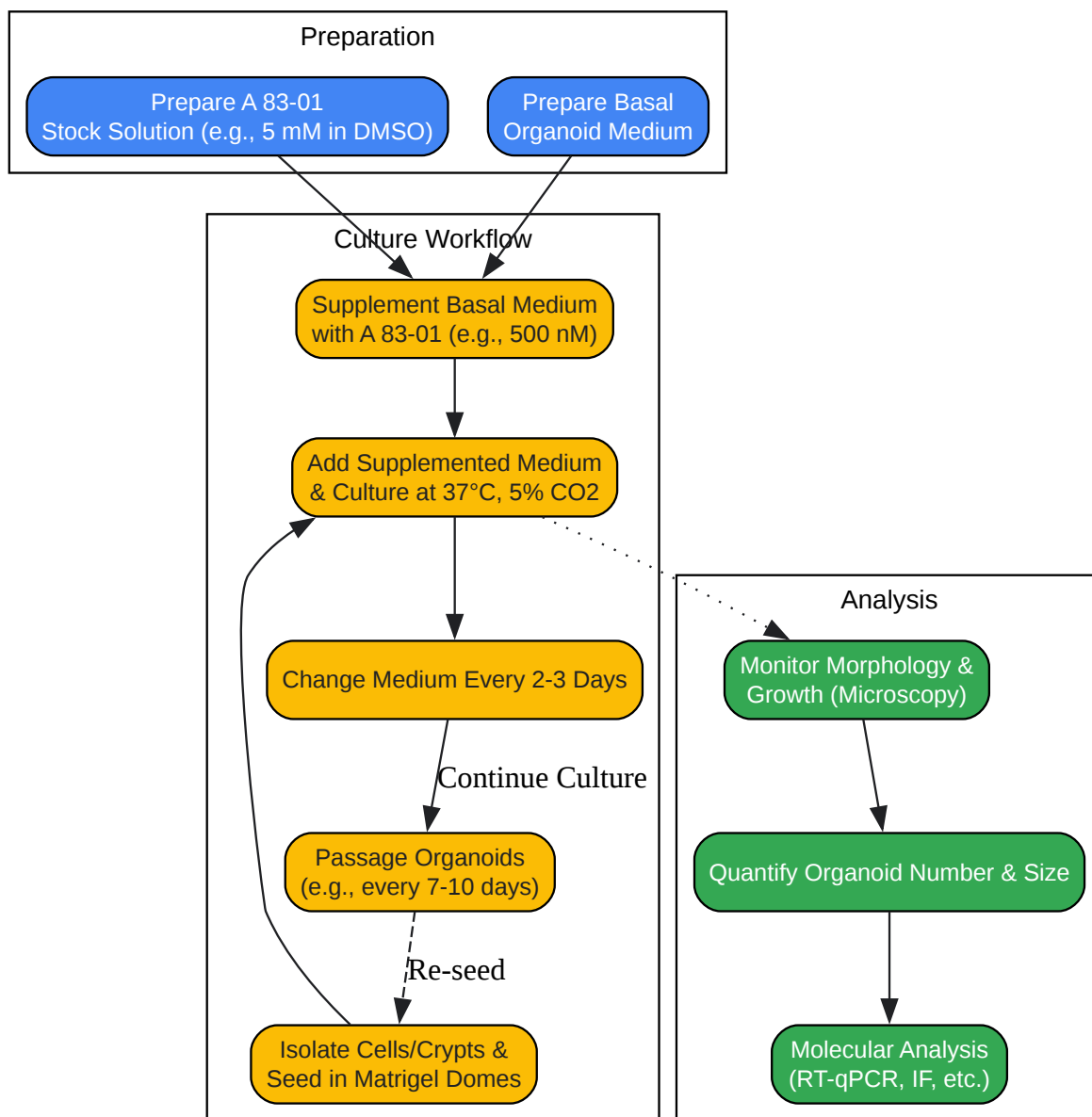
- Materials: A 83-01 powder (MW: 421.52 g/mol), DMSO (cell culture grade), sterile microcentrifuge tubes.
- Calculation: To prepare a 5 mM stock solution, dissolve 2.11 mg of A 83-01 in 1 mL of DMSO.
 - Mass (mg) = Desired Concentration (mM) * Volume (L) * Molecular Weight (g/mol)
 - Mass = 5 mmol/L * 0.001 L * 421.52 g/mol = 2.1076 mg

- Procedure: a. Aseptically weigh out the required amount of A 83-01 powder and place it in a sterile microcentrifuge tube. b. Add the calculated volume of DMSO. c. Vortex thoroughly until the powder is completely dissolved. Gentle warming at 37°C may be required.^[5] d. Aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes. e. Store the aliquots at -20°C. Avoid repeated freeze-thaw cycles.

Protocol 2: Supplementing Organoid Media with A 83-01 (Example for Human Prostate Organoids)

This protocol is adapted from established methods for human prostate organoid culture.^[3]

- Materials:
 - Basal Medium: Advanced DMEM/F12 with Penicillin/Streptomycin, HEPES, and GlutaMAX.
 - Supplements: B27, N-acetylcysteine, EGF, Noggin, R-spondin1, Dihydrotestosterone, FGF2, FGF10, Prostaglandin E2, SB202190.
 - A 83-01 stock solution (5 mM in DMSO).
- Procedure: a. Prepare 50 mL of the complete human prostate culture medium by adding all supplements to the basal medium according to your established protocol. b. Immediately before use, thaw an aliquot of the 5 mM A 83-01 stock solution. c. Add 5.0 µL of the 5 mM A 83-01 stock solution to the 50 mL of complete medium. This results in a final concentration of 500 nM.
 - Calculation: $(5\ \mu\text{L} * 5\ \text{mM}) / 50,000\ \mu\text{L} = 0.0005\ \text{mM} = 500\ \text{nM}$ d. Mix the medium thoroughly by gentle inversion. e. Use the supplemented medium for your organoid culture, replacing it every 2-3 days.



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Caption: General experimental workflow for using A 83-01 in organoid culture.

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